

Diethyl carbamoylmethylphosphonate molecular weight and formula

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Compound of Interest

Compound Name: *Diethyl (2-amino-2-oxoethyl)phosphonate*

Cat. No.: B1330135

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Technical Data for Diethyl Carbamoylmethylphosphonate

This document provides the molecular formula and molecular weight for Diethyl carbamoylmethylphosphonate, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Chemical Identity

Below is a summary of the key identifiers for Diethyl carbamoylmethylphosphonate.

Identifier	Value
Chemical Name	Diethyl carbamoylmethylphosphonate
Synonyms	Diethyl 2-amino-2-oxoethylphosphonate, Diethyl aminocarbonylmethylphosphonate ^[1]
Molecular Formula	C ₆ H ₁₄ NO ₄ P ^[1]
Molecular Weight	195.15 g/mol ^[1]
CAS Number	5464-68-6 ^[1]

Note on Methodologies and Visualizations:

The user request specified the inclusion of detailed experimental protocols and signaling pathway diagrams. However, for the specific topic of providing the molecular weight and formula of a chemical compound, these requirements are not applicable.

- **Experimental Protocols:** The molecular weight and formula of a compound like Diethyl carbamoylmethylphosphonate are fundamental chemical properties determined through standard analytical techniques such as mass spectrometry and elemental analysis. A detailed experimental protocol for these well-established methods is beyond the scope of this specific data provision.
- **Signaling Pathways and Workflow Diagrams:** Visualizations such as signaling pathways or experimental workflows are used to represent biological processes or experimental procedures. The presentation of a chemical formula and molecular weight does not involve a process or pathway that can be visualized in this manner.

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References

- 1. labsolu.ca [labsolu.ca]
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